

2-Chloronicotinic acid CAS number 2942-59-8

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Compound of Interest

Compound Name: 2-Chloronicotinic acid

Cat. No.: B045699

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An In-depth Technical Guide to **2-Chloronicotinic Acid** (CAS 2942-59-8)

For Researchers, Scientists, and Drug Development Professionals

Abstract

2-Chloronicotinic acid, with a CAS number of 2942-59-8, is a halogenated pyridine carboxylic acid that serves as a pivotal intermediate in the synthesis of a multitude of high-value chemical compounds.^{[1][2]} Its structural features, including a reactive chlorine atom at the 2-position and a carboxylic acid group at the 3-position of the pyridine ring, make it a versatile building block in medicinal chemistry and agrochemical development.^{[2][3]} This document provides a comprehensive technical overview of **2-chloronicotinic acid**, encompassing its chemical and physical properties, detailed synthesis protocols, key applications, and safety information. It is intended to be a critical resource for professionals engaged in organic synthesis, drug discovery, and process development.

Chemical and Physical Properties

2-Chloronicotinic acid is a white to light yellow or cream-colored crystalline powder.^{[4][5]} It is classified as an aromatic carboxylic acid and a member of the pyridines family.^{[5][6]}

Table 1: General and Chemical Properties

Property	Value	Source(s)
CAS Number	2942-59-8	[4][6]
IUPAC Name	2-chloropyridine-3-carboxylic acid	[3][6]
Synonyms	2-Chloro-3-pyridinecarboxylic acid, 2CLNA	[4]
Molecular Formula	C ₆ H ₄ ClNO ₂	[4][7]
Molecular Weight	157.55 g/mol	[4][6][7]
pKa	2.07 ± 0.25 (Predicted)	

Table 2: Physical Characteristics

Property	Value	Source(s)
Appearance	White to light yellow/cream crystalline powder	[4][8]
Melting Point	176-178 °C (decomposes)	[4]
Boiling Point	316.8 °C at 760 mmHg	
Density	1.47 g/cm ³	
Flash Point	145.4 °C	[9]
Vapor Pressure	0.000168 mmHg at 25°C	

Table 3: Purity and Specification

Parameter	Specification	Source(s)
Purity by HPLC	$\geq 98.0\%$	[3][4]
Loss on Drying	$\leq 0.3\%$	[4]
Water Content	$\leq 0.3\%$	[8]
Residue on Ignition	$\leq 0.1\%$	[4]
Sulfated Ash	$\leq 0.2\%$	[8]

Table 4: Solubility Profile

Solvent	Solubility	Source(s)
Water	Sparingly soluble (Approx. 3.26 g/L)	[4][10]
Methanol	Sparingly soluble	[4]
DMSO	Soluble	
Ethyl Acetate	Slightly Soluble	
Benzene	Insoluble	[11]
Toluene	Insoluble	[11]

Synthesis and Experimental Protocols

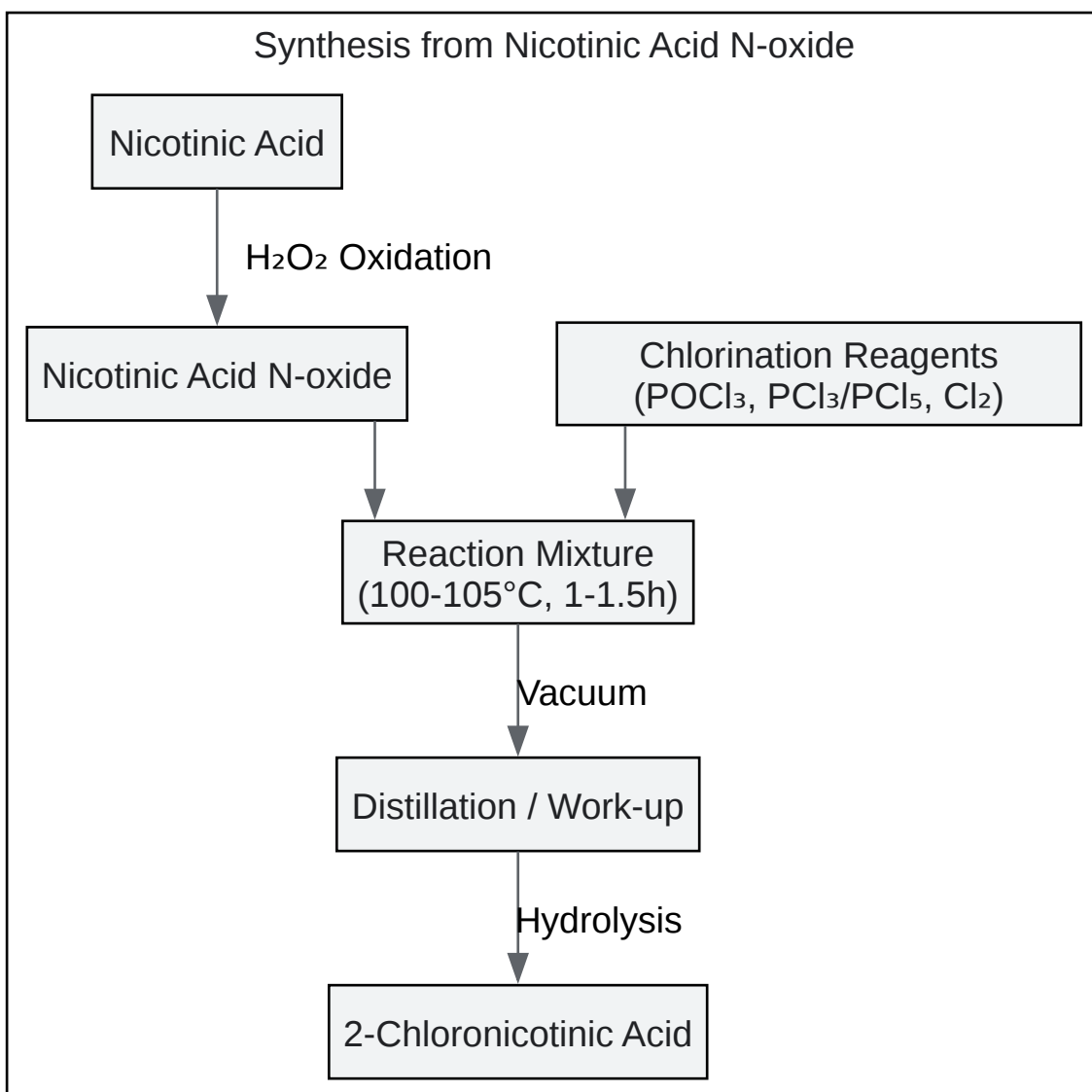
Several synthetic routes for **2-chloronicotinic acid** have been established, primarily starting from nicotinic acid or 3-methylpyridine.

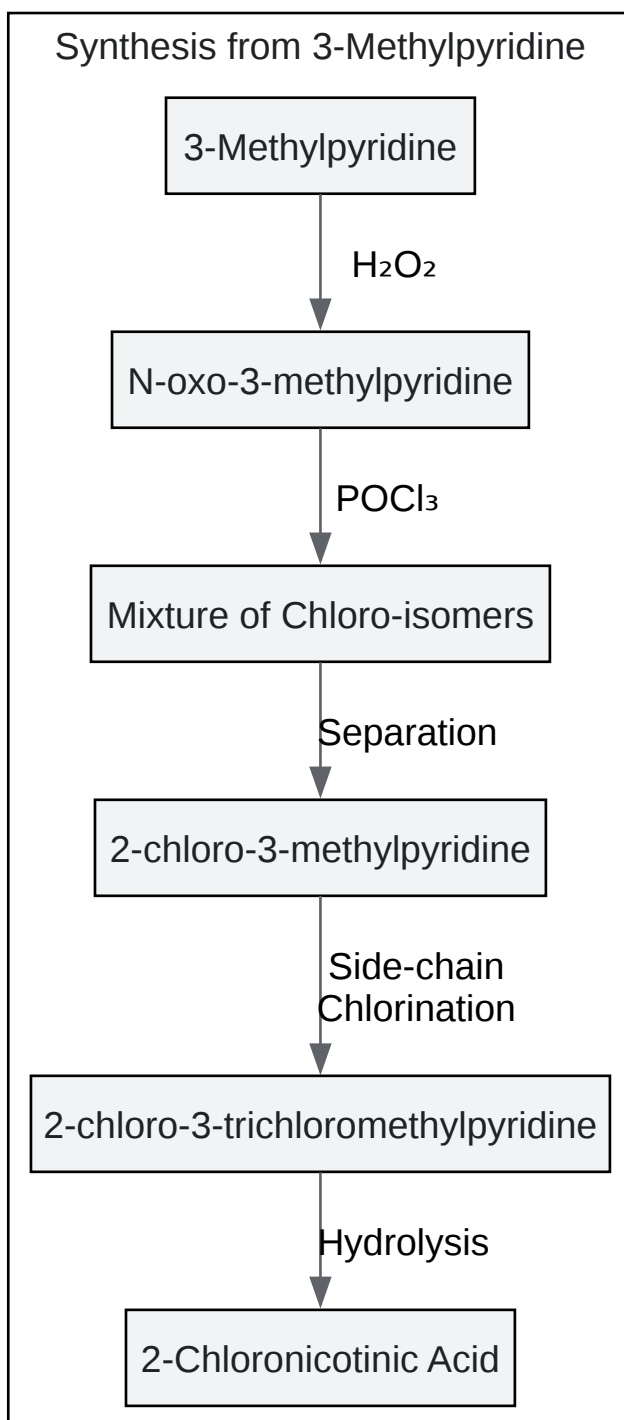
Synthesis from Nicotinic Acid N-oxide

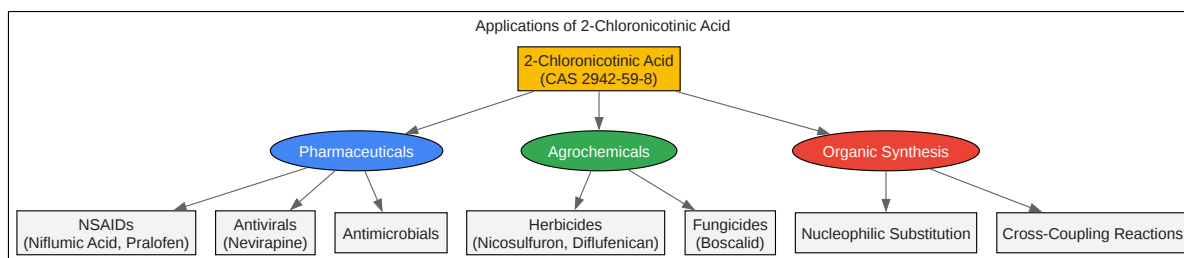
This is a common and high-yielding method involving the N-oxidation of nicotinic acid followed by chlorination.[7][12][13] The chlorination step converts the N-oxide to the desired 2-chloro derivative.

- N-Oxidation: React nicotinic acid with an oxidizing agent, such as hydrogen peroxide (H_2O_2), to form nicotinic acid N-oxide.[12][14]

- Chlorination Mixture Preparation: Prepare a mixture of phosphorus oxychloride (POCl_3) and phosphorus trichloride (PCl_3) or phosphorus pentachloride (PCl_5).^{[7][12][14]} Introduce chlorine gas into this mixture, controlling the temperature at approximately 60°C , until residual chlorine gas escapes.^{[7][14]}
- Reaction: Cool the chlorination mixture and add the prepared nicotinic acid N-oxide in portions.^{[7][14]} Heat the reaction mixture to $100\text{--}105^\circ\text{C}$ for 1 to 1.5 hours, stirring until the solution becomes transparent.^{[7][14]}
- Work-up: Continue stirring for another 30 minutes, then remove the excess phosphorus oxychloride under reduced pressure.^{[7][14]}
- Isolation: Cool the resulting residue to room temperature and carefully add water to precipitate the crude product.^{[7][14]} The **2-chloronicotinic acid** can then be isolated by filtration. A patent describes a variation where the intermediate **2-chloronicotinic acid** chloride is distilled from the reaction mixture and then hydrolyzed in water at $90\text{--}100^\circ\text{C}$ to yield pure white crystals of the final product.^[15]







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